

Personal protective equipment for handling 4-Benzyloxy-3-chloroaniline

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Compound of Interest

Compound Name: 4-Benzyloxy-3-chloroaniline

Cat. No.: B1332019

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Essential Safety & Handling Guide for 4-Benzyloxy-3-chloroaniline

This guide provides immediate, essential safety protocols, personal protective equipment (PPE) requirements, and operational and disposal plans for handling **4-Benzyloxy-3-chloroaniline** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Hazard Summary: **4-Benzyloxy-3-chloroaniline** is a chemical that poses several health risks. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1] It is classified as a combustible solid.

Quantitative Data

The following table summarizes the key physical, chemical, and safety data for **4-Benzyloxy-3-chloroaniline**.

Property	Value	Source
Chemical Formula	C ₁₃ H ₁₂ ClNO	[1] [2]
Molecular Weight	233.69 g/mol	[1]
CAS Number	59404-86-3	[1] [3]
Appearance	Solid	
Melting Point	56-60 °C	
GHS Hazard Codes	H315, H319, H335	[1]
Hazard Classifications	Skin Irrit. 2, Eye Irrit. 2, STOT SE 3	[1]
Signal Word	Warning	[1]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical to prevent exposure. The following table outlines the required PPE for handling **4-Benzyloxy-3-chloroaniline**.

Body Part	Personal Protective Equipment	Specifications and Rationale
Eyes/Face	Safety goggles with side shields or a face shield	To protect against splashes and airborne particles. Standard safety glasses are not sufficient. [4]
Skin	Chemical-resistant gloves (e.g., nitrile, neoprene)	To prevent dermal absorption, a likely route of exposure. Regularly inspect gloves for tears or punctures. [4]
Body	Laboratory coat or chemical-resistant apron	To protect against contamination of personal clothing. [4]
Respiratory	NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates (e.g., N95 dust mask)	To prevent inhalation of dust or vapors, especially when handling the solid form or preparing solutions. [4]

Experimental Protocols: Safe Handling and Disposal

Adherence to strict operational procedures is mandatory to ensure safety.

Operational Plan: Step-by-Step Guidance

- Preparation:
 - Before handling, ensure all necessary PPE is donned correctly.
 - Work should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.[\[5\]](#)
 - Ensure that a safety shower and eyewash station are readily accessible.

- Prepare the work area within the chemical fume hood by lining it with absorbent, disposable material.
- Handling and Use:
 - Avoid breathing dust, fumes, or vapors.[5][6]
 - Avoid contact with skin and eyes.[5][6]
 - Weigh and transfer the solid chemical carefully to minimize dust generation.
 - If creating a solution, add the solid to the solvent slowly.
- After Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after work is complete. [4]
 - Decontaminate all surfaces and equipment used.

Spill and Emergency Procedures

- Spill:
 - Evacuate unnecessary personnel from the area.
 - For small spills, carefully sweep or scoop the contained material into a labeled, sealed container for disposal.[6]
 - Clean the spill area with a suitable decontamination solution and wash thoroughly.
- First Aid:
 - Skin Contact: Immediately wash the affected area with plenty of soap and water.[6] Remove contaminated clothing.
 - Eye Contact: Rinse cautiously with water for several minutes.[6] Remove contact lenses if present and easy to do. Continue rinsing.

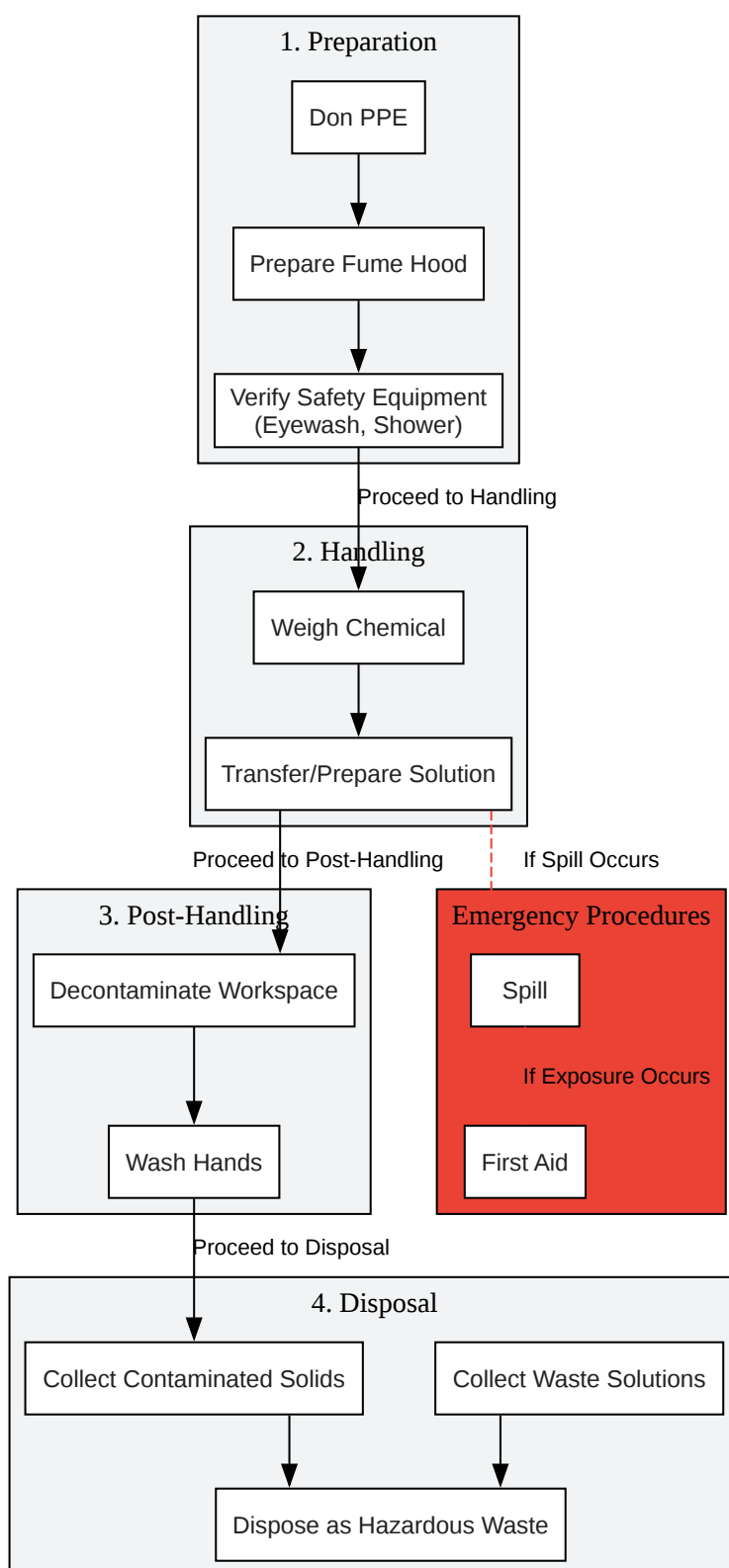
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[6]
- Ingestion: Rinse mouth. Do NOT induce vomiting.
- In all cases of exposure, seek immediate medical attention.[5]

Disposal Plan

All waste containing **4-Benzyloxy-3-chloroaniline** must be treated as hazardous waste.[7]

- Contaminated Materials: All disposable PPE, absorbent materials from spills, and empty containers should be collected in a designated, labeled hazardous waste container.[4]
- Chemical Waste: Unused or waste solutions of **4-Benzyloxy-3-chloroaniline** should be collected in a separate, labeled hazardous waste container.
- Disposal: Dispose of all waste through an approved hazardous waste disposal facility, in accordance with local, regional, and national regulations.[7][8] Avoid release to the environment.[5][6]

Visual Workflow for Handling 4-Benzyloxy-3-chloroaniline



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Caption: Workflow for handling **4-Benzyloxy-3-chloroaniline**.

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